

Comparative Analysis of CS1003: A Cross-Reactive Anti-PD-1 Monoclonal Antibody

Author: BenchChem Technical Support Team. Date: December 2025

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This guide provides a detailed comparison of the anti-PD-1 monoclonal antibody CS1003 with other commercially available alternatives, focusing on its cross-reactivity profile and binding affinity. The information is intended for researchers, scientists, and drug development professionals working in the field of cancer immunotherapy.

Introduction to CS1003

CS1003 is a humanized IgG4 monoclonal antibody that targets the programmed cell death protein 1 (PD-1), an immune checkpoint receptor.[1][2] A key feature of CS1003 is its cross-reactivity, enabling it to bind to PD-1 from multiple species, including human, cynomolgus monkey, and mouse.[1][2][3] This characteristic facilitates preclinical evaluation in various animal models. This document outlines the cross-reactivity and selectivity of CS1003 in comparison to other anti-PD-1 antibodies, pembrolizumab and nivolumab.

Cross-Reactivity and Binding Affinity

The binding affinity of CS1003 to PD-1 from different species has been characterized using various methods, including ELISA, surface plasmon resonance (SPR), and flow cytometry.

Table 1: Binding Affinity (EC50) of CS1003 to Recombinant PD-1 Proteins (ELISA)[2]



Species	EC50 (nM)
Human	0.1757
Cynomolgus Monkey	0.2459
Mouse	0.3664

Table 2: Binding Affinity (KD) of CS1003 to PD-1 Proteins (SPR)[2]

Species	ka (1/Ms)	kd (1/s)	KD (M)
Human	5.97 x 10^5	3.66 x 10^-3	6.13 x 10^-9
Cynomolgus Monkey	8.09 x 10^5	7.07 x 10^-3	8.74 x 10^-9
Mouse	Not Reported	Not Reported	3.99 x 10^-9

Table 3: Comparative Binding of Anti-PD-1 Antibodies to Human PD-1

Antibody	Target	Binding Affinity (KD)
CS1003	PD-1	6.13 nM[2]
Pembrolizumab	PD-1	Comparable to CS1003[2]
Nivolumab	PD-1	Not explicitly compared to CS1003 in provided results

CS1003 has been shown to have comparable binding potency to human and monkey PD-1 as the reference antibody, pembrolizumab.[2] Importantly, unlike many other anti-PD-1 antibodies, CS1003 is cross-reactive with murine PD-1.[2]

Selectivity Profile

To assess its specificity, CS1003 was tested for binding against other related immunoglobulin superfamily proteins.

Table 4: Selectivity of CS1003 Against Other Immune Checkpoint Proteins[2]



Protein	Binding
CD28	No
CTLA-4	No
ICOS	No
BTLA	No

These results indicate that CS1003 is highly selective for PD-1.

Experimental Protocols

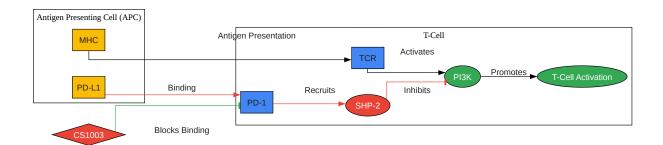
- 1. Enzyme-Linked Immunosorbent Assay (ELISA) for PD-1 Binding:
- Plate Coating: 96-well plates are coated with recombinant human, cynomolgus monkey, or mouse PD-1 protein and incubated overnight.
- Blocking: The plates are washed and blocked with a suitable blocking buffer to prevent nonspecific binding.
- Antibody Incubation: Serial dilutions of CS1003 or other anti-PD-1 antibodies are added to the wells and incubated.
- Detection: After washing, a horseradish peroxidase (HRP)-conjugated secondary antibody that recognizes the primary antibody is added.
- Substrate Addition: A TMB (3,3',5,5'-Tetramethylbenzidine) substrate is added, and the colorimetric reaction is stopped with a stop solution.
- Data Analysis: The absorbance is read at 450 nm, and the EC50 values are calculated from the resulting dose-response curves.
- 2. Surface Plasmon Resonance (SPR) for Binding Kinetics:
- Chip Preparation: A sensor chip is prepared by immobilizing the ligand (e.g., recombinant PD-1 protein).



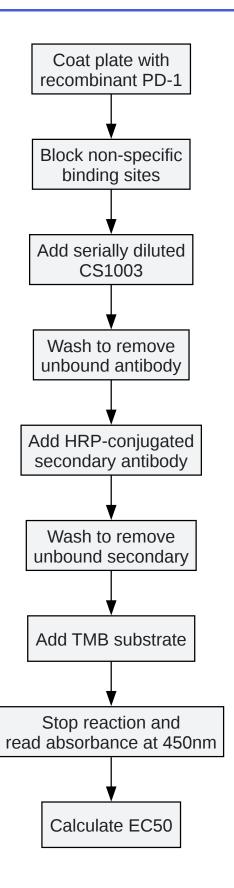
- Analyte Injection: The analyte (e.g., CS1003) is injected at various concentrations over the sensor surface.
- Data Collection: The association and dissociation of the analyte are monitored in real-time by detecting changes in the refractive index at the sensor surface.
- Data Analysis: The association rate (ka), dissociation rate (kd), and equilibrium dissociation constant (KD) are calculated from the sensorgrams.
- 3. Flow Cytometry for Cell-Surface Binding:
- Cell Preparation: Cells expressing the target PD-1 (human, cynomolgus, or mouse) are harvested and washed.
- Antibody Incubation: The cells are incubated with fluorescently labeled CS1003 or with an unlabeled primary antibody followed by a fluorescently labeled secondary antibody.
- Data Acquisition: The fluorescence intensity of the cells is measured using a flow cytometer.
- Data Analysis: The geometric mean fluorescence intensity is used to determine the binding affinity (EC50) from dose-response curves.

Visualizations









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References

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- To cite this document: BenchChem. [Comparative Analysis of CS1003: A Cross-Reactive Anti-PD-1 Monoclonal Antibody]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12086429#cross-reactivity-studies-of-cs-003-free-base]

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